

PF-4136309 stability and storage conditions

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Compound of Interest

Compound Name: PF-4136309

Cat. No.: B3158423

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Technical Support Center: PF-4136309

This technical support center provides essential information on the stability and storage of **PF-4136309**, a potent and selective CCR2 antagonist. The following troubleshooting guides and frequently asked questions (FAQs) are designed to assist researchers, scientists, and drug development professionals in their experimental endeavors.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid PF-4136309?

A1: For optimal stability, solid **PF-4136309** should be stored in a dry, dark environment. Recommended storage temperatures are outlined below.

Q2: How should I store solutions of **PF-4136309**?

A2: Stock solutions of **PF-4136309**, typically prepared in DMSO, should be aliquoted to avoid repeated freeze-thaw cycles. Storage at -20°C or -80°C is recommended for long-term stability.

Q3: Is **PF-4136309** stable at room temperature?

A3: **PF-4136309** is considered stable enough for short-term handling at ambient temperatures, such as during shipping, which can last for a few weeks.[1] However, for long-term storage, the recommended temperature conditions should be followed.

Q4: What solvents can be used to dissolve **PF-4136309**?



A4: **PF-4136309** is soluble in organic solvents such as DMSO.[1][2] It is not soluble in water.[1]

Q5: How stable is **PF-4136309** in aqueous solutions?

A5: While specific data for **PF-4136309** is limited, benzamide derivatives, the chemical class to which **PF-4136309** belongs, can be susceptible to hydrolysis under strongly acidic or basic conditions. It is advisable to prepare aqueous dilutions freshly and use them promptly.

Q6: Is **PF-4136309** sensitive to light?

A6: It is recommended to store **PF-4136309** in the dark.[1] As a general precaution for small molecule inhibitors, exposure to direct light should be minimized to prevent potential photodegradation. A formal photostability study would be required to fully characterize its light sensitivity.

Data Presentation

Table 1: Recommended Storage Conditions for PF-4136309

Form	Condition	Temperature	Duration
Solid	Dry, Dark	0 - 4°C	Short-term (days to weeks)
Dry, Dark	-20°C	Long-term (months to years)	
In DMSO	Aliquoted	-20°C	Up to 3 months
In DMSO	Aliquoted	-80°C	6 months to 1 year

Table 2: Solubility of PF-4136309

Solvent	Concentration
DMSO	≥ 50 mg/mL

Experimental Protocols



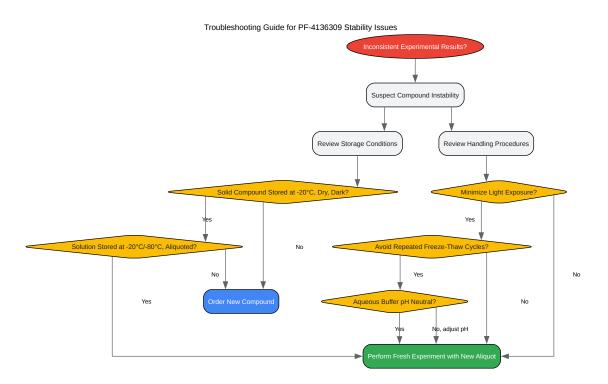
Protocol 1: General Procedure for Assessing Solution Stability

This protocol provides a general framework for evaluating the stability of **PF-4136309** in a specific solvent system and storage condition.

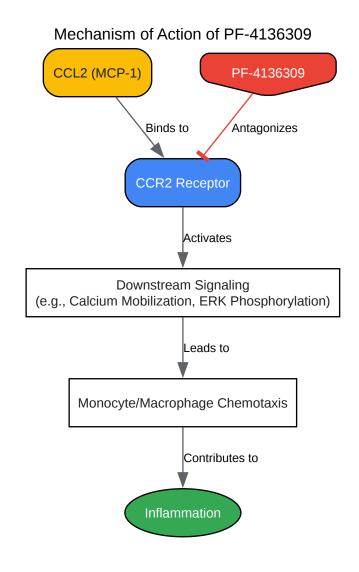
- Preparation of Stock Solution: Prepare a concentrated stock solution of PF-4136309 in the desired solvent (e.g., DMSO) at a known concentration.
- Initial Analysis (Time Zero): Immediately after preparation, dilute an aliquot of the stock solution to a suitable concentration for analysis by a stability-indicating method, such as High-Performance Liquid Chromatography (HPLC) with UV detection. Record the initial peak area and purity.
- Storage: Store the remaining stock solution under the desired storage conditions (e.g., 4°C, -20°C, -80°C). Protect from light.
- Time-Point Analysis: At predetermined time points (e.g., 24 hours, 48 hours, 1 week, 1 month), retrieve an aliquot of the stored solution.
- Sample Preparation and Analysis: Prepare the sample for analysis in the same manner as the initial time point and analyze it using the same stability-indicating method.
- Data Evaluation: Compare the peak area and purity of the stored sample to the initial time point. A significant decrease in the main peak area or the appearance of new peaks may indicate degradation.

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References

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